

Application Note: GC-MS Analysis of 4,4-Dipropylheptane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4,4-Dipropylheptane

Cat. No.: B13834336

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4,4-Dipropylheptane is a saturated branched alkane with the molecular formula C₁₃H₂₈.^{[1][2]}^[3] As a volatile organic compound, its identification and quantification are crucial in various fields, including petrochemical analysis, environmental monitoring, and as a potential biomarker or impurity in chemical synthesis. Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive analytical technique for the separation and identification of such compounds due to its high resolution and sensitivity. This application note provides a detailed protocol for the analysis of **4,4-dipropylheptane** using GC-MS.

Compound Information

- Compound Name: **4,4-Dipropylheptane**
- CAS Number: 17312-72-0^{[1][3]}
- Molecular Formula: C₁₃H₂₈^{[1][2][3]}

- Molecular Weight: 184.36 g/mol [2]
- Structure:

Experimental Protocol

This protocol outlines the steps for sample preparation and GC-MS analysis of **4,4-dipropylheptane**.

Sample Preparation

The sample preparation method should be chosen based on the sample matrix. For liquid samples, a simple dilution is often sufficient. For more complex matrices, an extraction step may be necessary.

Materials:

- Solvent: High-purity hexane or dichloromethane.
- Vials: 2 mL clear glass autosampler vials with PTFE-lined caps.
- Pipettes and tips: Calibrated micropipettes.

Procedure:

- Accurately weigh or measure the sample containing **4,4-dipropylheptane**.
- Dissolve the sample in a suitable solvent (e.g., hexane) to a final concentration of approximately 1-10 µg/mL.
- Vortex the solution for 30 seconds to ensure homogeneity.
- If the sample contains particulate matter, filter it using a 0.22 µm PTFE syringe filter.
- Transfer the final solution to a 2 mL autosampler vial for GC-MS analysis.

GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended for the analysis of **4,4-dipropylheptane**. These are based on typical methods for analyzing branched alkanes.

Parameter	Value
Gas Chromatograph	Agilent 7890B GC System or equivalent
Mass Spectrometer	Agilent 5977A MSD or equivalent
GC Column	HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 μ m film thickness
Injector	Split/Splitless
Injector Temperature	280 °C
Injection Volume	1 μ L
Injection Mode	Split (10:1 ratio)
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 mL/min (constant flow)
Oven Program	- Initial Temperature: 60 °C, hold for 2 min- Ramp: 10 °C/min to 280 °C- Final Hold: 5 min
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Scan Range	m/z 40-400
Solvent Delay	3 minutes

Data Presentation

Expected Retention Time

The retention time for **4,4-dipropylheptane** will vary depending on the specific instrument and conditions. However, with the recommended protocol, it is expected to elute in the mid-to-late portion of the chromatogram, characteristic of a C13 alkane.

Mass Spectrum of 4,4-Dipropylheptane

The mass spectrum of **4,4-dipropylheptane** is characterized by a series of alkyl fragments. The molecular ion peak (M+) at m/z 184 is expected to be of very low abundance or absent, which is typical for branched alkanes. The fragmentation pattern is dominated by the loss of alkyl radicals.

Table 1: Major Mass Spectral Fragments of **4,4-Dipropylheptane**

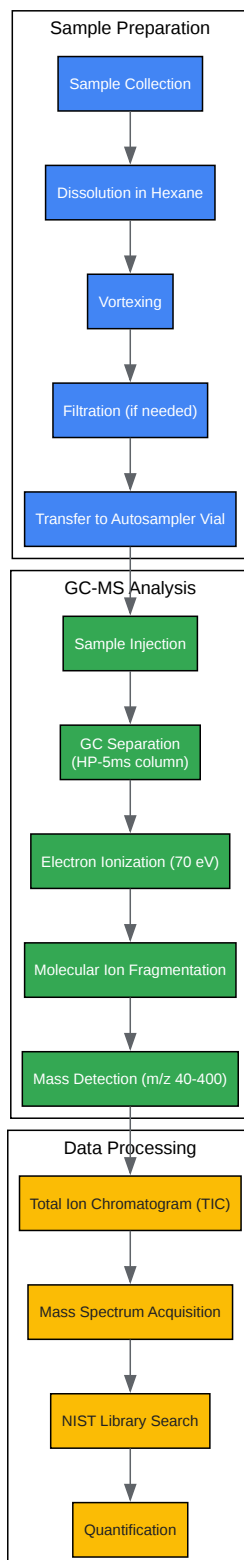
m/z	Relative Intensity (%)	Possible Fragment
43	100	[C3H7]+
57	85	[C4H9]+
71	50	[C5H11]+
85	30	[C6H13]+
141	15	[M-C3H7]+

Note: Relative intensities are estimated from the NIST WebBook mass spectrum and may vary slightly based on instrumentation.

Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical workflow of the GC-MS analysis and the process of electron ionization and fragmentation.

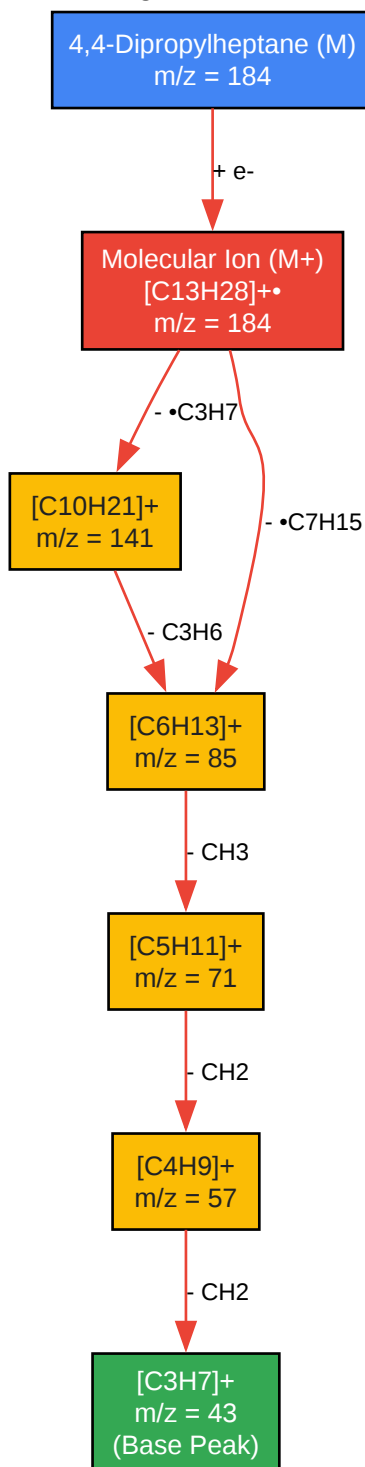
GC-MS Analysis Workflow for 4,4-Dipropylheptane



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Caption: A flowchart of the GC-MS experimental workflow.

Electron Ionization and Fragmentation of 4,4-Dipropylheptane

[Click to download full resolution via product page](#)Caption: Fragmentation pathway of **4,4-dipropylheptane** in EI-MS.

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References

- 1. 4,4-Dipropylheptane [webbook.nist.gov]
- 2. 4,4-Dipropylheptane | C₁₃H₂₈ | CID 519401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4,4-Dipropylheptane [webbook.nist.gov]
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